

Alexitol Sodium: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Alexitol sodium

Cat. No.: B1516804

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This technical guide provides a comprehensive overview of **Alexitol sodium**, an antacid compound, tailored for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, mechanism of action, and relevant physiological pathways, and includes a representative experimental protocol for its evaluation.

Core Compound Specifications

Alexitol sodium is a complex of sodium polyhydroxyaluminium monocarbonate and hexitol.^[1] Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C7H15AlNaO10+	[2]
Alternate Formula	C6H14O6.CO3.Al.Na.HO	[3]
Molecular Weight	309.16 g/mol	[2][4][5]
CAS Number	66813-51-2	[1][4][6]

Mechanism of Action

The primary mechanism of action of **Alexitol sodium** is the direct neutralization of gastric acid.^{[1][7][8]} As a weak base, it reacts with hydrochloric acid (HCl) in the stomach, increasing the

gastric pH.[9] This reaction forms water and neutral salts, thereby reducing the acidity of the stomach contents.[1] Some evidence suggests that upon contact with stomach acid, **Alexitol sodium** may form a gelatinous "raft" that floats on the stomach contents, potentially prolonging its neutralizing effect.[1]

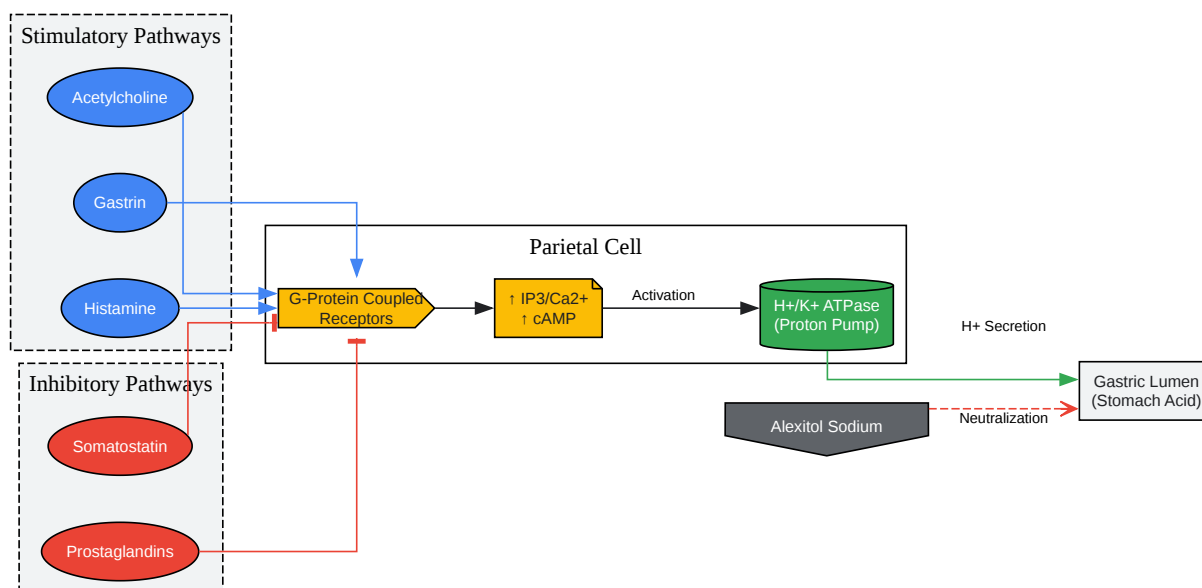
By neutralizing stomach acid, **Alexitol sodium** provides symptomatic relief from conditions such as dyspepsia, heartburn, and peptic ulcers.[8][9] It is important to note that this action is a direct chemical process and does not involve the modulation of specific biological signaling pathways.

Physiological Context: Gastric Acid Secretion Pathways

While **Alexitol sodium** does not directly interact with signaling pathways, its therapeutic effect is relevant to the physiological regulation of gastric acid secretion. The secretion of gastric acid by parietal cells in the stomach lining is a complex process controlled by multiple signaling pathways.[2][4][5] Understanding these pathways provides the context for the therapeutic role of antacids.

The primary stimulants of gastric acid secretion are acetylcholine, gastrin, and histamine.[4][5] These molecules bind to specific G-protein coupled receptors on the surface of parietal cells, initiating intracellular signaling cascades that culminate in the activation of the H⁺/K⁺ ATPase (proton pump).[5][6][10] This pump is the final common pathway for acid secretion, actively transporting hydrogen ions into the gastric lumen.[6][10]

Conversely, somatostatin and prostaglandins act as inhibitors of acid secretion by decreasing intracellular cyclic AMP (cAMP) levels.[4]



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Overview of gastric acid secretion and the action of **Alexitol sodium**.

Experimental Protocols: In-Vitro Evaluation of Antacid Activity

The efficacy of antacids like **Alexitol sodium** can be assessed using in-vitro models that simulate the conditions of the stomach.[3][11] A common method is the acid-neutralizing capacity (ANC) test.[12][13]

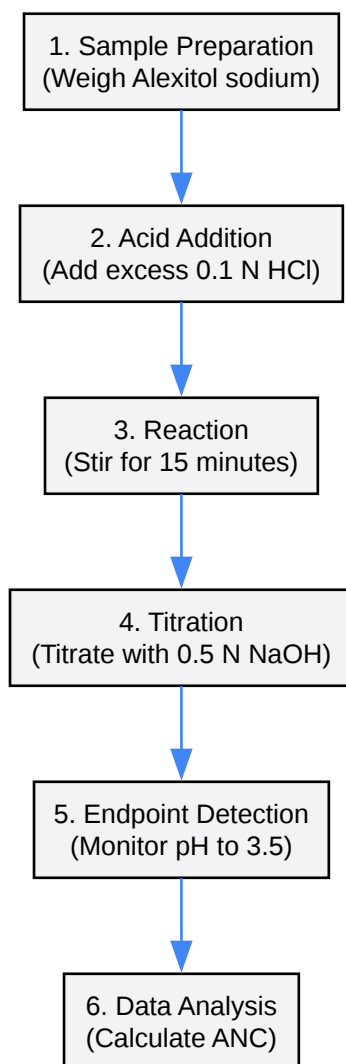
Objective: To determine the amount of hydrochloric acid that a given dose of antacid can neutralize.

Materials:

- **Alexitol sodium** powder
- 0.1 N Hydrochloric acid (HCl)
- 0.5 N Sodium hydroxide (NaOH)
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Burette
- Beakers

Procedure:

- Accurately weigh a specified amount of **Alexitol sodium** and transfer it to a beaker.
- Add a precise volume of 0.1 N HCl to the beaker, ensuring the acid is in excess.
- Stir the mixture continuously with a magnetic stirrer for a defined period (e.g., 15 minutes) to allow for the neutralization reaction to complete.[\[14\]](#)
- Immediately begin titrating the excess HCl with 0.5 N NaOH from a burette.[\[14\]](#)
- Monitor the pH of the solution using a calibrated pH meter.
- The endpoint of the titration is reached when the pH stabilizes at a predetermined value (e.g., pH 3.5) for a short duration (e.g., 10-15 seconds).[\[14\]](#)
- Record the volume of NaOH used.
- Calculate the ANC, expressed as milliequivalents (mEq) of acid consumed per gram of antacid.



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Workflow for in-vitro evaluation of antacid capacity.

Conclusion


Alexitol sodium is an effective antacid that provides relief from hyperacidity through direct chemical neutralization of stomach acid. While it does not directly target biological signaling pathways, its therapeutic utility is understood within the context of the physiological regulation of gastric acid secretion. The provided experimental protocol offers a standardized method for evaluating its acid-neutralizing capacity, which is a critical parameter for its characterization and development.

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